

A Comprehensive Technical Guide to the Safe Handling of 4,4'-Carbonyldipthalic Anhydride

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Compound of Interest

Compound Name: 4,4'-Carbonyldipthalic anhydride

Cat. No.: B1265871

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety precautions and handling procedures for **4,4'-Carbonyldipthalic anhydride** (also known as 3,3',4,4'-Benzophenonetetracarboxylic dianhydride or BTDA). The information is compiled and synthesized from various safety data sheets and chemical databases to ensure a comprehensive understanding for professionals working with this compound.

Chemical and Physical Properties

4,4'-Carbonyldipthalic anhydride is an aromatic organic acid dianhydride.^[1] It is commonly used in the synthesis of high-performance polymers like polyimides due to their excellent thermal stability and mechanical strength.^{[2][3]} The quantitative physical and chemical properties of **4,4'-Carbonyldipthalic anhydride** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C17H6O7	[2][4]
Molecular Weight	322.23 g/mol	[5][6]
CAS Number	2421-28-5	[2][6][7]
Appearance	Amber to light yellow powder/solid	[2][7][8]
Odor	Odorless	[2][7]
Melting Point	218 - 222 °C (424.4 - 432 °F)	[1][2][6][7]
Boiling Point	No information available / 320°C @ 5mm Hg	[2][6][7]
Decomposition Temperature	360 °C	[2]
Water Solubility	0.014 g/L @ 25 °C (Reacts)	[2][5][6]
Specific Gravity/Density	1.545 g/cm ³	[6][7]
Vapor Pressure	23 hPa @ 20 °C	[7]
Flash Point	Not applicable	[2][7]
Autoignition Temperature	No data available	[2][7]

Hazard Identification and Toxicology

4,4'-Carbonyldiphthalic anhydride is classified as a hazardous substance.[5][7] The primary hazards are associated with its irritant and sensitizing properties.

- Eye Irritation: Causes serious eye irritation.[1][4][7][9][10]
- Respiratory Irritation: May cause respiratory tract irritation.[1][4][8][10]
- Skin Sensitization: May cause an allergic skin reaction.[4][5][7] It is important to note that cyclic anhydrides as a class are recognized as skin and respiratory sensitizers.[4][5]

While one source suggests general biological activity through interactions with enzymes and biomolecules, specific signaling pathways have not been elucidated.[2] Toxicological studies indicate a low order of acute oral and dermal toxicity for cyclic anhydrides.[5] A comprehensive battery of genotoxicity tests did not indicate a concern for genotoxicity. Mutagenic and reproductive effects data are largely unavailable.[7]

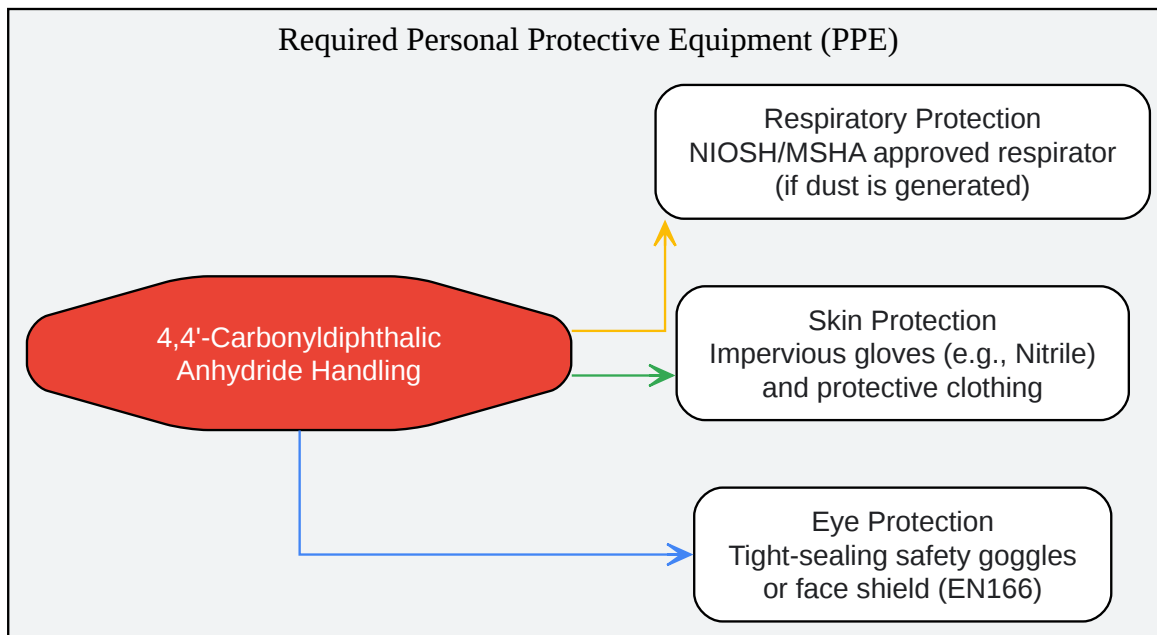
The Globally Harmonized System (GHS) classification reflects these hazards with the following statements: H319 (Causes serious eye irritation) and H335 (May cause respiratory irritation).[1][4][10]

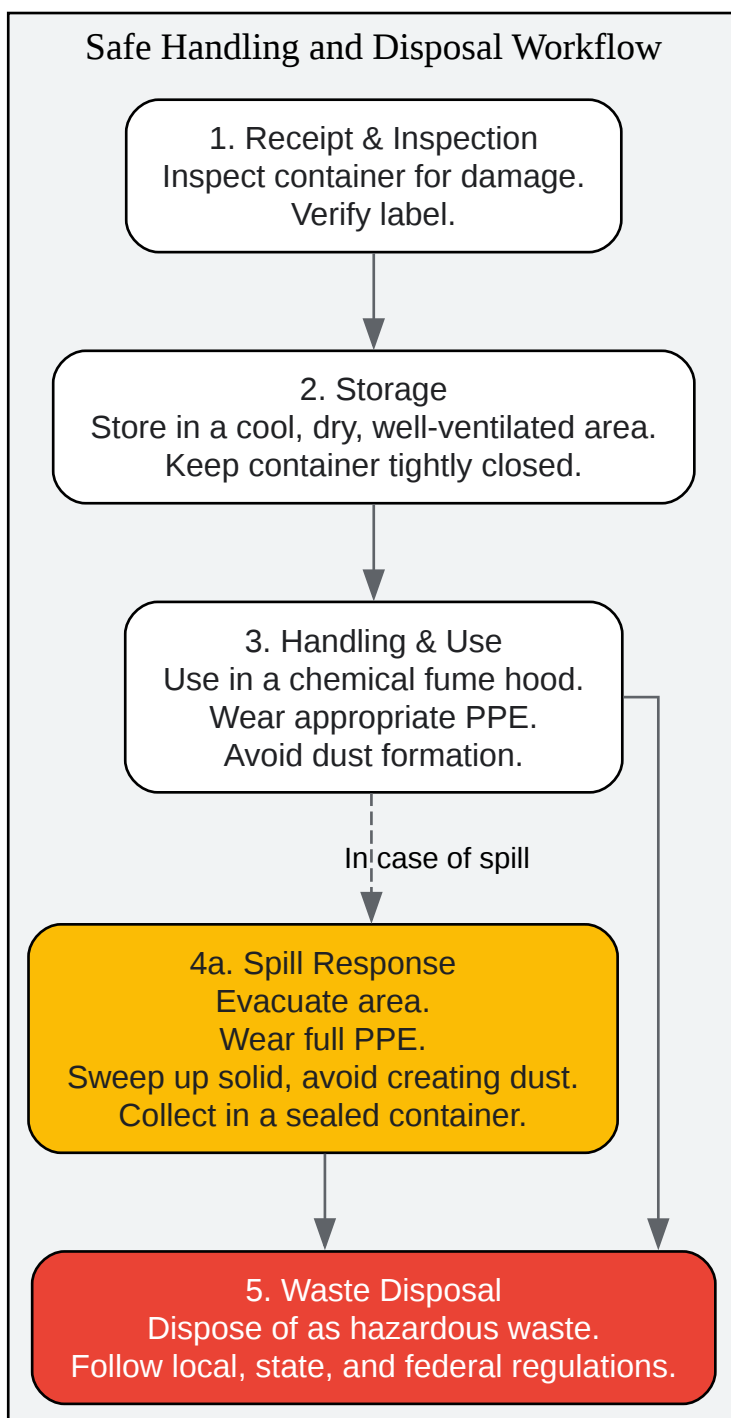
Experimental Protocols and Handling Procedures

Adherence to strict safety protocols is mandatory when handling **4,4'-Carbonyldiphthalic anhydride**. The following sections outline the recommended procedures from receiving the chemical to its disposal.

Personal Protective Equipment (PPE)

The following diagram outlines the necessary PPE to mitigate exposure risks.





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